

TCO-PEG2-acid: An In-Depth Technical Guide for Bioconjugation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TCO-PEG2-acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **TCO-PEG2-acid**, a heterobifunctional linker at the forefront of bioorthogonal chemistry. We delve into its core properties, development, and detailed protocols for its application in constructing complex biomolecular conjugates. This document is intended to serve as a practical resource for scientists leveraging this powerful tool in drug delivery, diagnostics, and advanced biological research.

Discovery and Development of TCO Linkers

The advent of bioorthogonal chemistry—reactions that can occur within living systems without interfering with native biochemical processes—has revolutionized the study and manipulation of biomolecules. The inverse-electron-demand Diels-Alder (IEDDA) reaction between a trans-cyclooctene (TCO) and a 1,2,4,5-tetrazine (Tz) stands out as a cornerstone of this field.^[1] First reported for bioorthogonal applications in 2008, this reaction is prized for its exceptional speed, high specificity, and the ability to proceed under physiological conditions without a cytotoxic catalyst.^[1]

The high ring strain of the trans-isomer of cyclooctene makes it a highly reactive dienophile, primed for a rapid [4+2] cycloaddition with the electron-poor tetrazine.[1] The development of TCO linkers, such as **TCO-PEG2-acid**, has focused on enhancing the utility of this chemistry. The incorporation of a polyethylene glycol (PEG) spacer was a key advancement.[2] The hydrophilic PEG chain improves water solubility, reduces aggregation of conjugates, and provides a flexible spacer to minimize steric hindrance, thereby increasing the accessibility and reactivity of the TCO group.[2][3] **TCO-PEG2-acid**, with its terminal carboxylic acid, provides a versatile handle for conjugation to primary amines on biomolecules like proteins, peptides, and antibodies, making it a widely used reagent in the field.[4][5]

Core Data and Properties of TCO-PEG2-acid

TCO-PEG2-acid is a bifunctional molecule featuring a reactive TCO moiety for click chemistry and a terminal carboxylic acid for standard amide bond formation. Its key properties are summarized below.

Property	Value	Source(s)
Chemical Name	TCO-PEG2-acid	[4]
Molecular Formula	C ₁₆ H ₂₇ NO ₆	[4]
Molecular Weight	329.4 g/mol	[4]
CAS Number	2250217-31-1	[4]
Purity	Typically ≥95% - 98%	[4][6]
Appearance	Solid or oil	
Solubility	DMSO, DMF, DCM	[4][7]
Storage Conditions	-20°C, desiccated	[4][7]

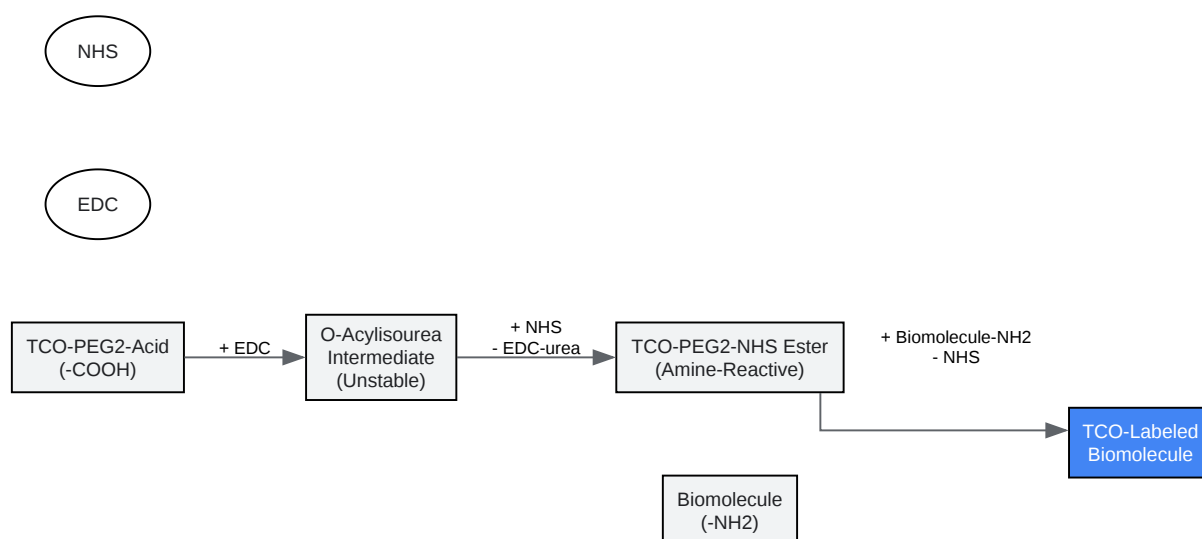
Note: TCO compounds are susceptible to isomerization to the unreactive cis-cyclooctene (CCO) form and are not recommended for long-term storage.[4][7]

Reaction Mechanisms and Workflows

TCO-PEG2-acid enables a two-step conjugation strategy. First, the carboxylic acid is coupled to a primary amine on a biomolecule. Second, the TCO group is reacted with a tetrazine-modified molecule.

Amine Coupling via EDC/NHS Chemistry

The carboxylic acid of **TCO-PEG2-acid** is typically activated using 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in the presence of N-hydroxysuccinimide (NHS) or its water-soluble analog (sulfo-NHS). EDC activates the carboxyl group, which then reacts with NHS to form a more stable, amine-reactive NHS ester. This ester readily reacts with primary amines (e.g., the side chain of a lysine residue on a protein) to form a stable amide bond.



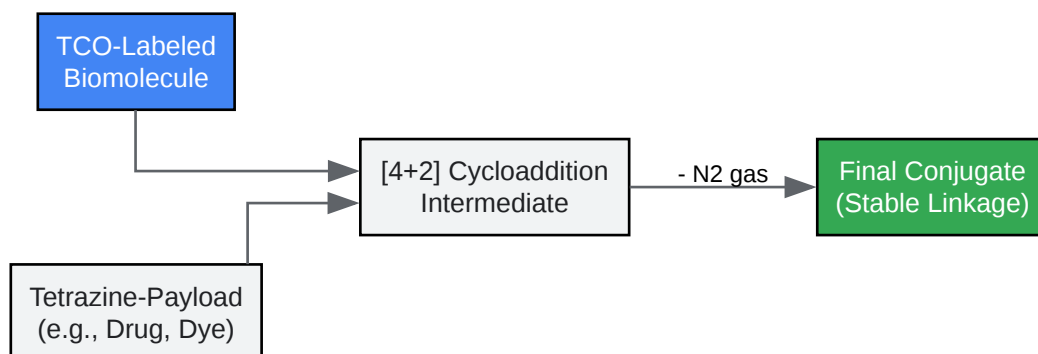
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Caption: EDC/NHS activation and coupling of **TCO-PEG2-acid** to an amine-containing biomolecule.

Bioorthogonal Ligation via IEDDA Reaction

The TCO-functionalized biomolecule can then be selectively reacted with a molecule bearing a tetrazine moiety. This inverse-electron-demand Diels-Alder (IEDDA) reaction is exceptionally

fast and specific, proceeding via a [4+2] cycloaddition followed by a retro-Diels-Alder reaction that irreversibly eliminates nitrogen gas, driving the reaction to completion.[4][5]



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Caption: The inverse-electron-demand Diels-Alder (IEDDA) reaction between TCO and tetrazine.

Experimental Protocols

The following protocols provide a general framework for the use of **TCO-PEG2-acid**. Optimization may be required for specific applications.

Protocol 1: Activation of TCO-PEG2-acid and Conjugation to a Protein

This two-step protocol describes the labeling of a protein with **TCO-PEG2-acid** by activating the carboxylic acid and reacting it with primary amines on the protein.

Materials:

- Protein of interest in an amine-free buffer (e.g., PBS, pH 7.2-8.0)
- **TCO-PEG2-acid**
- Anhydrous, high-purity dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride (EDC)

- N-hydroxysuccinimide (NHS) or N-hydroxysulfosuccinimide (sulfo-NHS)
- Activation Buffer (e.g., 0.1 M MES, pH 5.0-6.0)
- Coupling Buffer (e.g., PBS, pH 7.2-8.0)
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting spin columns for purification

Procedure:

- Reagent Preparation:
 - Equilibrate **TCO-PEG2-acid**, EDC, and NHS/sulfo-NHS to room temperature before opening.
 - Prepare a 10 mM stock solution of **TCO-PEG2-acid** in anhydrous DMSO or DMF.
 - Prepare the protein of interest at a concentration of 1-5 mg/mL in Coupling Buffer. If the storage buffer contains primary amines (e.g., Tris), perform a buffer exchange into the Coupling Buffer.
 - Immediately before use, prepare 100 mM stock solutions of EDC and NHS/sulfo-NHS in Activation Buffer.
- Activation of **TCO-PEG2-acid**:
 - In a microcentrifuge tube, combine the desired amount of **TCO-PEG2-acid** stock solution with Activation Buffer.
 - Add EDC and NHS/sulfo-NHS to the **TCO-PEG2-acid** solution. A 5-10 fold molar excess of EDC and NHS over **TCO-PEG2-acid** is a common starting point.
 - Incubate for 15-30 minutes at room temperature to form the amine-reactive NHS ester.
- Conjugation to Protein:

- Immediately add the activated **TCO-PEG2-acid** solution to the protein solution. A 10- to 20-fold molar excess of the linker to the protein is a typical starting point, but the optimal ratio should be determined empirically.
- Allow the reaction to proceed for 1-2 hours at room temperature, or overnight at 4°C.
- Quenching and Purification:
 - Stop the reaction by adding Quenching Buffer to a final concentration of 50-100 mM to hydrolyze any unreacted NHS esters. Incubate for 15 minutes.
 - Remove excess, unreacted **TCO-PEG2-acid** and byproducts using a desalting spin column equilibrated with an appropriate buffer (e.g., PBS).

Protocol 2: TCO-Tetrazine Ligation

This protocol details the bioorthogonal reaction between the TCO-labeled protein and a tetrazine-functionalized molecule.

Materials:

- Purified TCO-modified protein (from Protocol 1)
- Tetrazine-functionalized molecule of interest (e.g., fluorescent dye, drug)
- Reaction Buffer (e.g., PBS, pH 7.4)

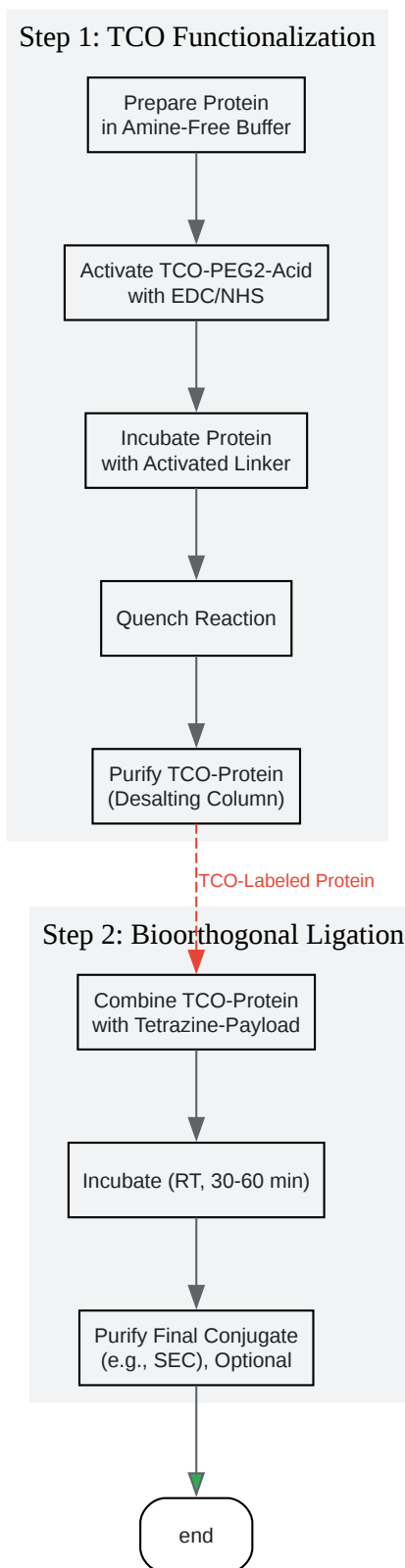
Procedure:

- Reactant Preparation:
 - Prepare the TCO-modified protein in the desired Reaction Buffer.
 - Dissolve the tetrazine-labeled molecule in a compatible solvent (e.g., DMSO) and then dilute it into the Reaction Buffer.
- Ligation Reaction:

- Add the tetrazine-functionalized molecule to the TCO-modified protein solution. A slight molar excess (1.5 to 5-fold) of the tetrazine reagent is often used.
- Incubate the reaction mixture for 30-60 minutes at room temperature. The reaction is typically very fast. Progress can sometimes be monitored by the disappearance of the characteristic pink/red color of the tetrazine.
- Final Purification (Optional):
 - If necessary, the final conjugate can be purified from excess tetrazine reagent using size-exclusion chromatography (SEC) or dialysis.

Workflow Visualization

The overall process from protein modification to final conjugate formation can be visualized as a clear, sequential workflow.



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Caption: Experimental workflow for a two-step bioconjugation using **TCO-PEG2-acid**.

Applications in Research and Drug Development

The versatility of **TCO-PEG2-acid** makes it a valuable reagent in numerous applications:

- Antibody-Drug Conjugates (ADCs): For the precise attachment of cytotoxic payloads to antibodies.
- PROTACs: Used in the synthesis of Proteolysis-Targeting Chimeras for targeted protein degradation.[8]
- Molecular Imaging: For labeling biomolecules with imaging agents (e.g., fluorophores, radiolabels) for in vitro and in vivo tracking.[9]
- Drug Delivery: To construct targeted drug delivery systems.[9]
- Surface Modification: For the functionalization of surfaces in diagnostic assays and biomaterials.

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References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. escholarship.org [escholarship.org]
- 3. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 4. TCO-PEG2-acid, 2250217-31-1 | BroadPharm [broadpharm.com]
- 5. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 6. [glycomindsynth.com](https://www.glycomindsynth.com) [glycomindsynth.com]
- 7. TCO-PEG2-amine, 2141981-87-3 | BroadPharm [broadpharm.com]
- 8. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- 9. [precisepeg.com](https://www.precisepeg.com) [precisepeg.com]

- To cite this document: BenchChem. [TCO-PEG2-acid: An In-Depth Technical Guide for Bioconjugation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15552585/docs#tco-peg2-acid-an-in-depth-technical-guide-for-bioconjugation\]](https://www.benchchem.com/product/b15552585/docs#tco-peg2-acid-an-in-depth-technical-guide-for-bioconjugation)

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